Introduction: A Proactive Approach to the Safety of Novel Piperazine Derivatives

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Compound of Interest

Compound Name:	*1-Methyl-4-(2-piperidin-2-yl-ethyl)-piperazine*
CAS No.:	*856843-58-8*
Cat. No.:	*B1622503*

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For researchers and drug development professionals, the synthesis and evaluation of novel chemical entities are routine. Among these, molecules incorporating the piperazine motif are of significant interest due to their prevalence in a wide array of pharmacologically active agents. This guide provides a detailed examination of the safety considerations for **1-Methyl-4-(2-piperidin-2-yl-ethyl)-piperazine** (CAS Number: 856843-58-8), a compound with potential applications in medicinal chemistry.

In the absence of a formally issued Safety Data Sheet (SDS) for this specific compound, this document has been constructed by leveraging extensive data on the parent piperazine scaffold and structurally related piperidine and piperazine derivatives. This approach, rooted in the principles of chemical similarity and read-across toxicology, offers a robust framework for risk assessment and the implementation of safe handling protocols. The primary objective is to equip laboratory personnel with the knowledge to manage the potential hazards associated with this compound, thereby ensuring a safe and productive research environment.

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Section 1: Chemical Identity and Physicochemical Properties

A foundational aspect of chemical safety is a thorough understanding of the substance's identity and physical characteristics.

Identifier	Value
Chemical Name	1-Methyl-4-(2-piperidin-2-yl-ethyl)-piperazine
CAS Number	856843-58-8
Molecular Formula	C12H25N3
Molecular Weight	211.35 g/mol
Predicted Physical Form	Solid or liquid
Predicted Solubility	Likely soluble in water and organic solvents

Note: Physicochemical properties are predicted based on the structure and data from related compounds like piperazine, which is freely soluble in water.

Section 2: Hazard Identification and Toxicological Profile

The toxicological profile of **1-Methyl-4-(2-piperidin-2-yl-ethyl)-piperazine** can be inferred from the extensive data available for piperazine and its derivatives. The presence of both piperazine and piperidine rings, along with a tertiary amine, suggests several potential hazards.

GHS Hazard Classification (Inferred)

Based on data from structurally similar compounds, the following GHS classifications are anticipated.

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Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B/1C	Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	1	Causes serious eye damage
Respiratory Sensitization	1	May cause allergy or asthma symptoms or breathing difficulties if inhaled
Skin Sensitization	1	May cause an allergic skin reaction
Specific Target Organ Toxicity (Single Exposure)	3	May cause respiratory irritation
Reproductive Toxicity	2	Suspected of damaging fertility or the unborn child

This classification is inferred from the known hazards of piperazine and its salts.[1][2]

Toxicological Endpoints

- Acute Toxicity: Piperazine generally exhibits low acute toxicity. However, some piperazine salts have been associated with neurotoxic effects following a single oral exposure in humans.[1]
- Skin and Eye Irritation/Corrosion: Piperazine base is strongly alkaline and can be corrosive to the skin and eyes.[1][3] Structurally similar piperazine derivatives are also classified as causing severe skin burns and eye damage.[4][5]
- Sensitization: Piperazine is a known skin and respiratory sensitizer, with cases of occupational asthma and contact dermatitis reported.[2][3]
- Neurotoxicity: There are reports of neurotoxicity in humans following the administration of piperazine, particularly in individuals with worm infections. The proposed mechanism involves antagonism of GABA receptors.[1][3]

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- Repeated Dose Toxicity: Prolonged or repeated oral exposure to piperazine may cause damage to organs.[1]

- Genotoxicity and Carcinogenicity: Piperazine itself is not considered genotoxic. However, its nitrosation products can be mutagenic in vivo. There is insufficient data to fully evaluate the carcinogenic risk of piperazine.[3]

Section 3: Exposure Control and Personal Protection

A multi-layered approach to exposure control is essential when handling **1-Methyl-4-(2-piperidin-2-yl-ethyl)-piperazine**.

Engineering Controls

- Ventilation: All handling of this compound should be conducted in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is mandatory.

- Containment: For larger quantities or high-energy operations (e.g., sonication, milling), the use of a glove box or other containment solutions should be considered.

Personal Protective Equipment (PPE)

The following PPE is the minimum requirement for handling this compound:

- Eye and Face Protection: Chemical safety goggles are required. A face shield should also be worn when there is a risk of splashing.[6]

- Skin Protection:

  - Gloves: Chemically resistant gloves (e.g., nitrile, neoprene) should be worn. It is crucial to check the glove manufacturer's compatibility data.

  - Lab Coat: A flame-resistant lab coat should be worn and kept buttoned.

  - Additional Protection: For larger quantities or significant risk of skin contact, an impervious apron and arm sleeves are recommended.

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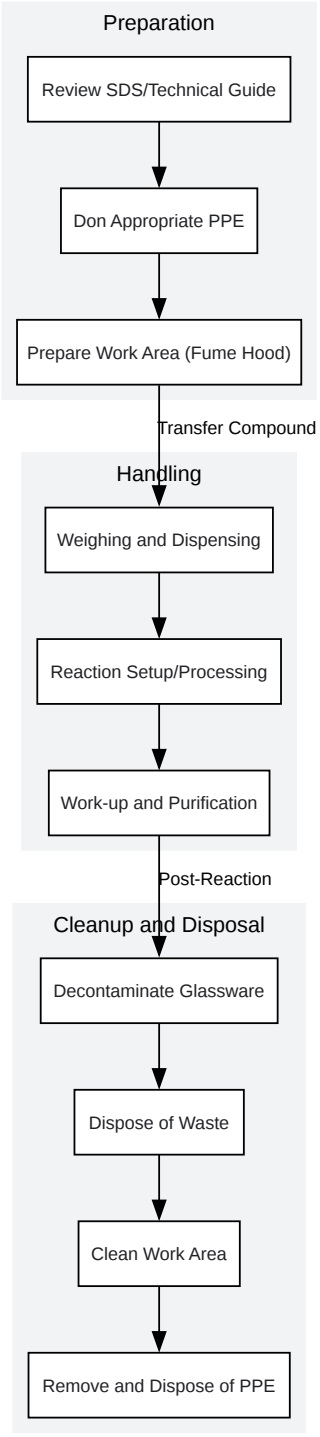
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable levels, or during emergency situations, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[7]

Experimental Workflow: Safe Handling Protocol

The following diagram outlines the standard workflow for handling **1-Methyl-4-(2-piperidin-2-yl-ethyl)-piperazine** in a research setting, emphasizing critical safety checkpoints.

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Workflow for Safe Handling of 1-Methyl-4-(2-piperidin-2-yl-ethyl)-piperazine



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Caption: A logical workflow for the safe handling of piperazine derivatives.

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Section 4: First-Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards Arising from the Chemical: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[2]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Section 6: Accidental Release Measures

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- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE as described in Section 3. Avoid breathing dust or vapors. Ensure adequate ventilation.
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Methods for Cleaning Up:
  - Small Spills: Carefully sweep up or absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.
  - Large Spills: Contain the spill and collect the material for disposal. Avoid generating dust.

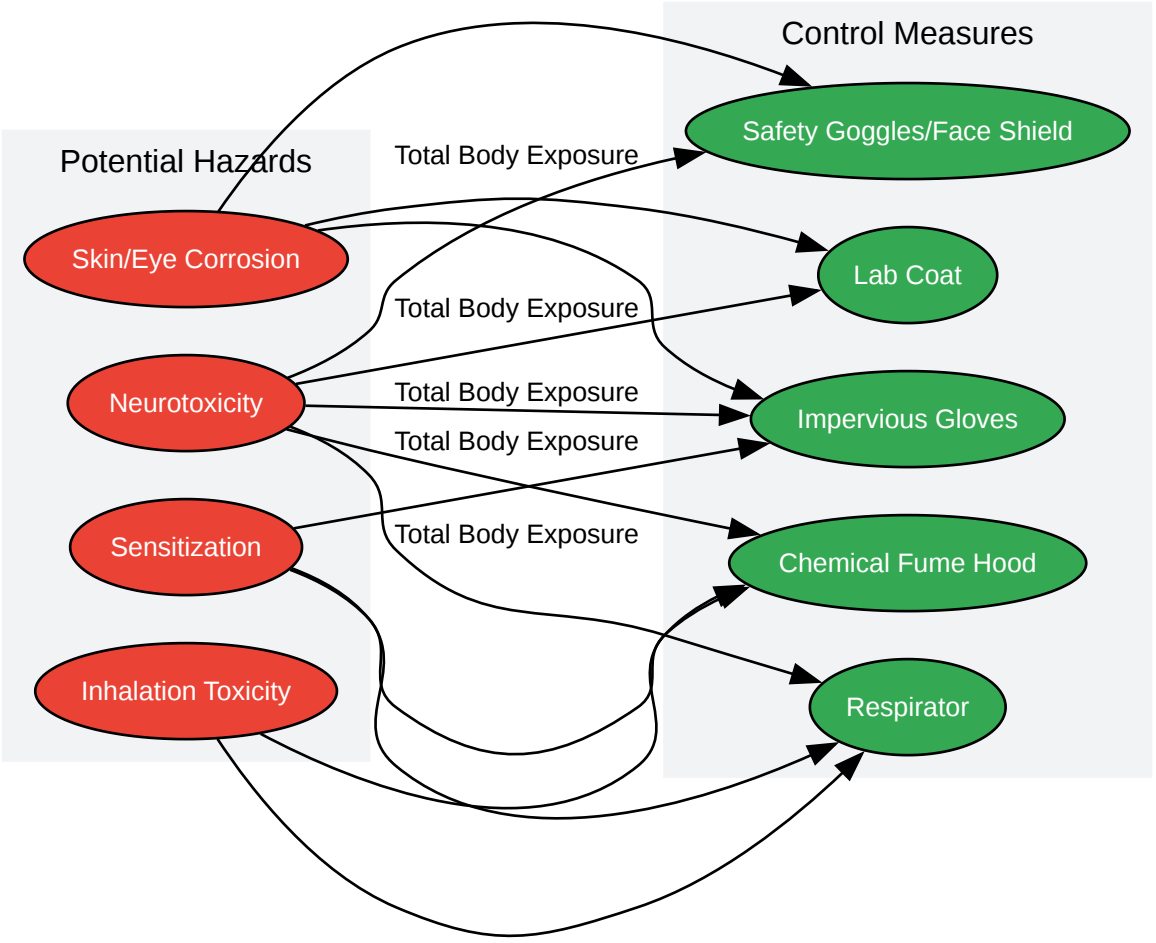
Section 7: Handling and Storage

- Handling: Avoid all personal contact, including inhalation.[2] Do not eat, drink, or smoke in handling areas.[6] Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[7]

Logical Relationship: Hazard Mitigation

The following diagram illustrates the relationship between the identified hazards and the necessary control measures.

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Caption: Mapping of hazards to corresponding control measures.

Section 8: Stability and Reactivity

- Reactivity: Not expected to be reactive under normal conditions.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No hazardous reactions are expected under normal processing.
- Conditions to Avoid: Incompatible products, excess heat, and moisture.[9]
- Incompatible Materials: Strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[7]

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- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, and nitrogen oxides. [9]

Section 9: Disposal Considerations

All waste materials should be disposed of in accordance with local, state, and federal regulations. It is the responsibility of the waste generator to determine the proper waste classification and disposal methods.

Conclusion: A Culture of Safety

This technical guide provides a comprehensive overview of the potential hazards and safe handling practices for **1-Methyl-4-(2-piperidin-2-yl-ethyl)-piperazine**. By understanding the chemical nature of this compound and adhering to the recommended safety protocols, researchers can mitigate risks and foster a strong culture of safety in the laboratory. Continuous vigilance and a proactive approach to safety are paramount when working with novel chemical entities.

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